

Application Notes and Protocols: Synthesis of N-(4-methylpyridin-2-yl)acetamide

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Compound of Interest

Compound Name: *N*-(4-methylpyridin-2-yl)acetamide

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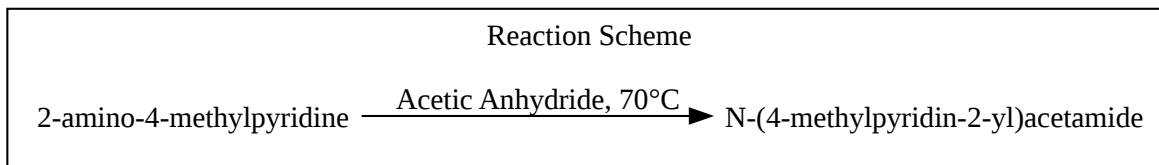
Abstract

This document provides a detailed protocol for the synthesis of **N-(4-methylpyridin-2-yl)acetamide** from 2-amino-4-methylpyridine. The described method is a straightforward and efficient N-acylation reaction utilizing acetic anhydride as the acetylating agent. This protocol offers a high yield of the desired product, which is a valuable building block in medicinal chemistry and drug development. Included are comprehensive experimental procedures, tables summarizing quantitative data, and characterization details to ensure reproducibility and verification of the final compound.

Introduction

N-(4-methylpyridin-2-yl)acetamide is a chemical intermediate of significant interest in the pharmaceutical industry. Its structure, featuring a substituted pyridine ring linked to an acetamide group, is a common motif in various biologically active molecules. The synthesis described herein is a classic example of N-acylation, a fundamental transformation in organic chemistry.^[1] This process involves the reaction of 2-amino-4-methylpyridine with acetic anhydride to form the corresponding amide.^{[1][2]} The protocol is robust, providing a high yield of the product with a straightforward purification process.^[2]

Reaction Scheme



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Caption: Reaction scheme for the synthesis of **N-(4-methylpyridin-2-yl)acetamide**.

Experimental Protocol

Materials and Equipment:

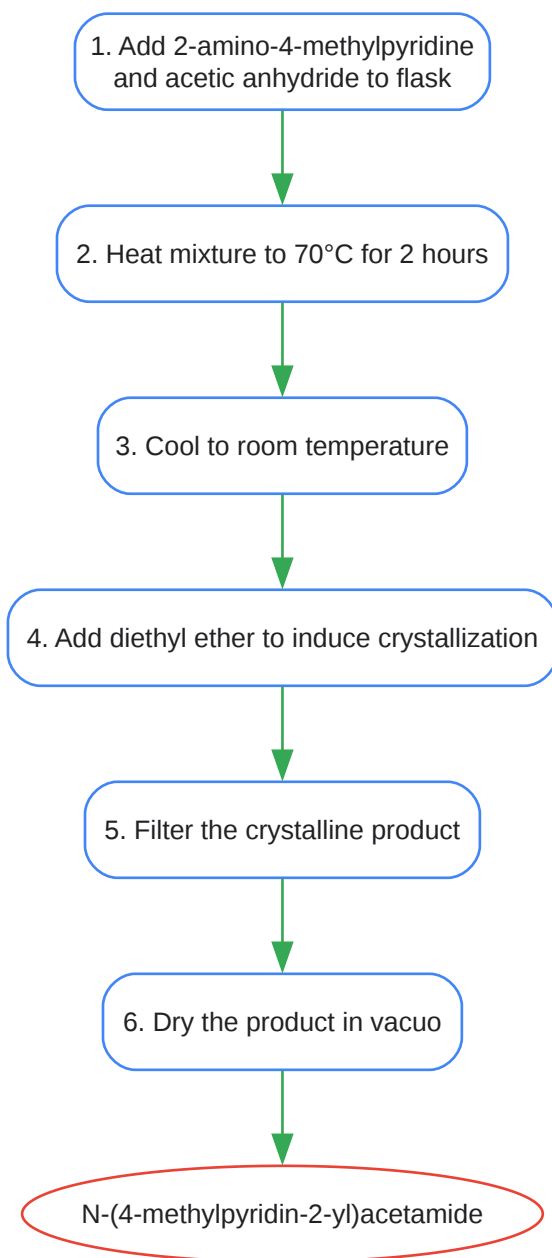
- 2-amino-4-methylpyridine
- Acetic anhydride
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer with heating plate
- Condenser
- Buchner funnel and flask
- Vacuum pump
- Standard laboratory glassware

Procedure:

- To a round-bottom flask, add 2-amino-4-methylpyridine (99.0 g, 91.5 mmol).^[2]
- Add acetic anhydride (250 mL) to the flask.^[2]

- Warm the reaction mixture to 70°C with stirring for 2 hours.[\[2\]](#)
- After 2 hours, cool the mixture to room temperature.[\[2\]](#)
- Slowly add diethyl ether (100 mL) to the cooled mixture to induce crystallization.[\[2\]](#)
- The product will precipitate as white needle-like crystals.[\[2\]](#)
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Dry the collected product in vacuo to obtain N-(4-methyl-pyridin-2-yl)-acetamide.

Experimental Workflow



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Caption: Workflow for the synthesis of **N-(4-methylpyridin-2-yl)acetamide**.

Data Summary

Parameter	Value	Reference
Starting Material	2-amino-4-methylpyridine	[2]
Mass of Starting Material	99.0 g	[2]
Moles of Starting Material	91.5 mmol	[2]
Reagent	Acetic Anhydride	[2]
Volume of Reagent	250 mL	[2]
Product	N-(4-methylpyridin-2-yl)acetamide	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1]
Molecular Weight	150.18 g/mol	[1][2]
CAS Number	5327-32-2	[1]
Yield	130 g (95%)	[2]
Appearance	White needle crystals	[2]

Characterization Data

¹H NMR (400 MHz, DMSO-d₆):[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.25	br s	1H	NH
8.13	d	1H	Pyridine H-6
7.97	d	1H	Pyridine H-5
6.83	s	1H	Pyridine H-3
2.27	s	3H	Pyridine-CH ₃
2.10	s	3H	Acetyl-CH ₃

^{13}C NMR (101 MHz, DMSO- d_6):[\[1\]](#)

Chemical Shift (δ) ppm	Assignment
168.8	C=O (amide)
151.7	C-2 (pyridine)
147.3	C-4 (pyridine)
115.9	C-3 (pyridine)
~110 (estimated)	C-5 (pyridine)
23.8	Acetyl- CH_3
20.7	Pyridine- CH_3

Infrared (IR) Spectroscopy:[\[1\]](#)

Wavenumber (cm^{-1})	Assignment
3250-3300	N-H stretching (amide)
2900-3100	C-H stretching (aromatic & methyl)
~1680 (estimated)	C=O stretching (amide I)
~1580 (estimated)	N-H bending (amide II)

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Acetic anhydride is corrosive and a lachrymator; handle with care.
- Diethyl ether is extremely flammable; avoid open flames and sparks.

Conclusion

The protocol detailed in this application note provides a reliable and high-yielding method for the synthesis of **N-(4-methylpyridin-2-yl)acetamide**. The straightforward procedure and simple purification make it suitable for both academic research and industrial applications. The provided characterization data will assist researchers in confirming the identity and purity of the synthesized compound.

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References

- 1. N-(4-methylpyridin-2-yl)acetamide | 5327-32-2 | Benchchem [benchchem.com]
- 2. Synthesis routes of N-(4-methylpyridin-2-yl)acetamide [benchchem.com]
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